

N-Ethyl L-Valinamide: A Fundamental Properties Review

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Compound of Interest

Compound Name: *N-Ethyl L-Valinamide*

Cat. No.: *B1516953*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a consolidated overview of the fundamental properties of **N-Ethyl L-Valinamide**, a derivative of the amino acid valine. While information on its biological activity and mechanism of action remains limited in publicly accessible scientific literature, this document summarizes its core physicochemical characteristics.

Chemical and Physical Properties

N-Ethyl L-Valinamide, with the IUPAC name (2S)-2-(ethylamino)-3-methylbutanamide, is a small molecule whose basic properties have been computationally predicted and are available in chemical databases.^[1] These properties are essential for any initial assessment of the compound for research and development purposes.

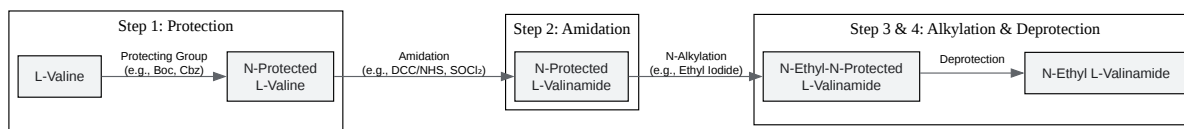
A summary of its key computed physicochemical properties is presented in the table below.

| Property | Value | Source |
|--------------------------------|---|----------------------------------|
| Molecular Formula | C ₇ H ₁₆ N ₂ O | PubChem[1] |
| Molecular Weight | 144.21 g/mol | PubChem[1] |
| IUPAC Name | (2S)-2-(ethylamino)-3-methylbutanamide | PubChem[1] |
| CAS Number | 169170-45-0 | Aaron Chemicals,[2] Chemsr[3] |
| XLogP3-AA | 0.5 | PubChem[1] |
| Hydrogen Bond Donor Count | 2 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 2 | PubChem[1] |
| Rotatable Bond Count | 4 | PubChem[1] |
| Exact Mass | 144.126263138 Da | PubChem[1] |
| Topological Polar Surface Area | 55.1 Å ² | PubChem[1] |

Synthesis and Structure

The chemical structure of **N-Ethyl L-Valinamide** consists of a valine core where the alpha-amino group is ethylated, and the carboxyl group is converted to a primary amide.

A general logical workflow for the synthesis of such a compound would typically involve the protection of the amino group of L-valine, followed by amidation of the carboxylic acid, and finally, N-alkylation of the protected amino group with an ethylating agent, followed by deprotection. A visual representation of this logical synthesis workflow is provided below.



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A logical workflow for the synthesis of **N-Ethyl L-Valinamide**.

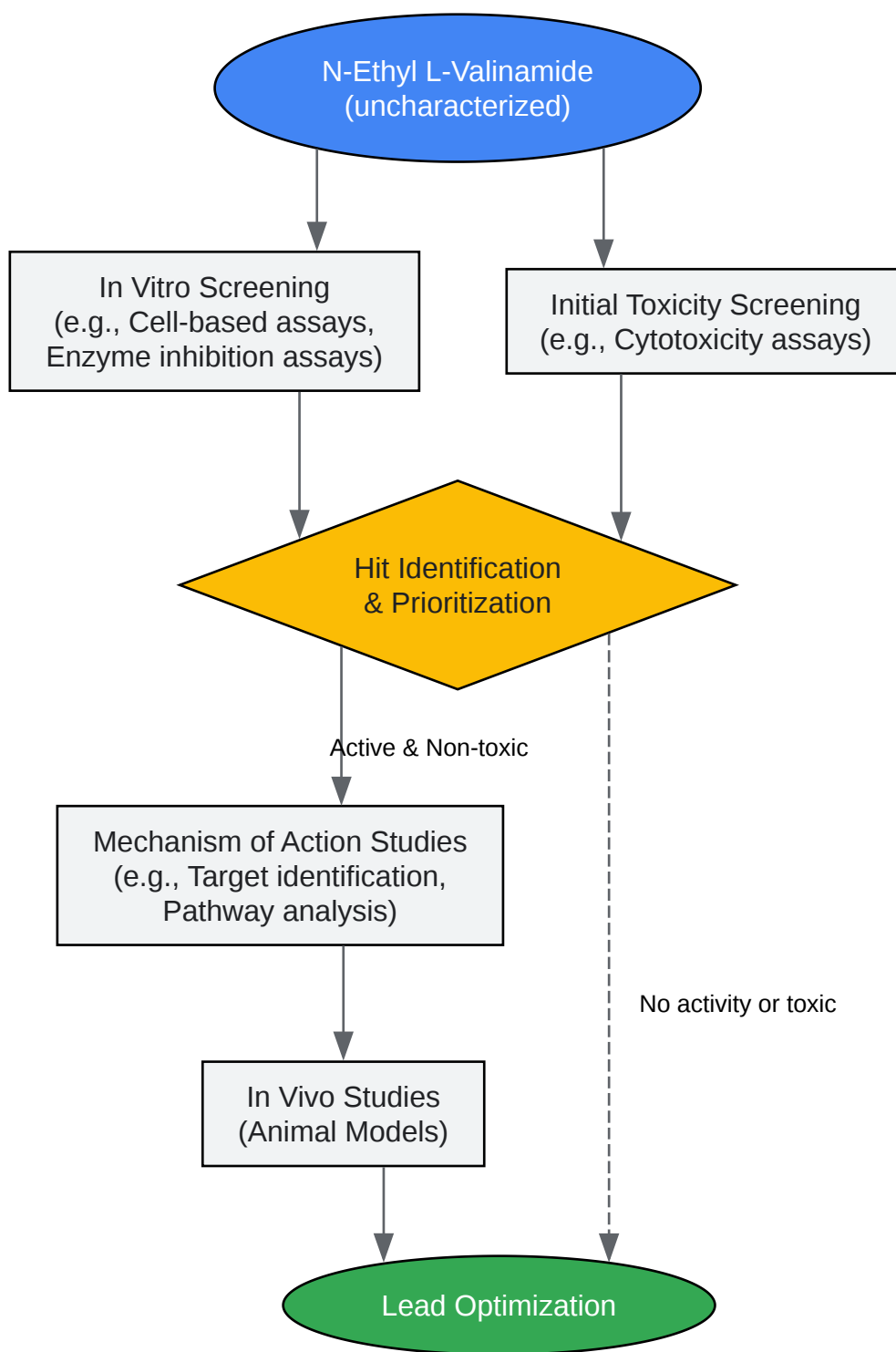
Biological Activity and Experimental Data

Extensive searches of scientific databases and literature have not yielded significant information on the biological activity, mechanism of action, or specific experimental protocols for **N-Ethyl L-Valinamide**. The compound is listed in chemical supplier catalogs and chemical databases, but research articles detailing its use or effects in biological systems are not readily available.

Therefore, this guide cannot provide quantitative data on biological activity (e.g., IC_{50} , EC_{50}), detailed experimental methodologies, or diagrams of signaling pathways at this time.

Future Research Directions

The lack of available data on the biological properties of **N-Ethyl L-Valinamide** suggests that this compound is an unexplored area of research. For scientists and drug development professionals, this presents a potential opportunity. A logical workflow for the initial biological investigation of an uncharacterized compound like **N-Ethyl L-Valinamide** is proposed below.



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A proposed workflow for the initial biological investigation of **N-Ethyl L-Valinamide**.

This workflow would involve initial in vitro screening against a panel of relevant biological targets or in various disease models, alongside preliminary toxicity assessments. Should any

promising activity be identified, further studies into its mechanism of action and subsequent in vivo testing would be warranted.

Conclusion

N-Ethyl L-Valinamide is a chemical entity with well-defined physicochemical properties but, as of the date of this guide, lacks documented biological characterization in the public domain. This presents a tabula rasa for researchers interested in exploring the potential therapeutic applications of novel amino acid derivatives. The information provided herein serves as a foundational reference for such future investigations.

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References

- 1. N-Ethyl-L-Z-Valinamide | C₇H₁₆N₂O | CID 75492614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 169170-45-0 | MFCD14590232 | N-Ethyl L-Valinamide [aaronchem.com]
- 3. N-Ethyl L-Valinamide | CAS#:169170-45-0 | Chemsrcc [chemsrc.com]
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